

Recommended storage conditions for Tubercidin powder and stock solutions

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Compound of Interest

Compound Name: **Tubercidin**

Cat. No.: **B1682034**

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This guide provides detailed recommendations for the proper storage and handling of **Tubercidin** powder and its stock solutions to ensure product integrity and experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Tubercidin** powder?

A1: **Tubercidin** powder is hygroscopic and should be stored in a tightly sealed container in a dry, well-ventilated, and dark place.[\[1\]](#)[\[2\]](#) For optimal stability, specific temperature recommendations should be followed.

Q2: How long can I store **Tubercidin** powder?

A2: The shelf-life of **Tubercidin** powder depends on the storage temperature. When stored at -20°C, it can be stable for up to 3 years.[\[3\]](#)[\[4\]](#)[\[5\]](#) If stored at 4°C, the stability is maintained for up to 2 years.[\[3\]](#)[\[5\]](#)

Q3: What is the best solvent for preparing **Tubercidin** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for reconstituting **Tubercidin**.[\[3\]](#)[\[5\]](#) It is important to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.[\[3\]](#)[\[4\]](#)

Q4: What are the recommended storage conditions for **Tubercidin** stock solutions?

A4: For long-term stability, **Tubercidin** stock solutions should be stored at -80°C, where they can remain stable for up to 2 years.[3][5] For shorter-term storage, -20°C is also an option, with a stability of up to 1 year.[3][5] To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes.[3][4]

Storage Condition Summary

Table 1: Recommended Storage Conditions for **Tubercidin** Powder

Form	Temperature	Duration	Additional Notes
Powder	-20°C	3 years[3][4][5]	Store in a tightly sealed container, protected from light and moisture.[1][2]
4°C	2 years[3][5]	Keep in a dry, well-ventilated place.[1]	

Table 2: Recommended Storage Conditions for **Tubercidin** Stock Solutions

Form	Temperature	Duration	Recommended Solvent
Stock Solution	-80°C	2 years[3][5]	DMSO[3][5]
-20°C	1 year[3][5]	Aliquot into single-use vials to avoid freeze-thaw cycles.[3][4]	

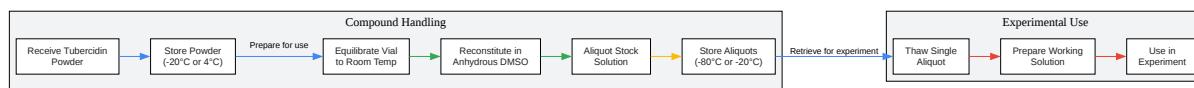
Experimental Protocol

Protocol: Reconstitution of **Tubercidin** Powder

This protocol outlines the steps for preparing a stock solution from **Tubercidin** powder.

- Equilibration: Before opening, allow the vial of **Tubercidin** powder to equilibrate to room temperature for 15-20 minutes. This prevents moisture from condensing inside the vial, which can affect the compound's stability.[6]
- Preparation: Perform all handling steps in a sterile environment, such as a biological safety cabinet, and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Solvent Addition: Using a sterile syringe, add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration.[3][5] Inject the solvent slowly down the side of the vial to avoid disturbing the powder.
- Dissolution: Gently swirl or vortex the vial until the powder is completely dissolved.[7] The solution should be clear.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use, light-protected vials. Label each aliquot clearly with the compound name, concentration, and date of preparation. Store the aliquots at -80°C or -20°C as recommended.[3][4][5]

Diagrams



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